

### what is the chemical structure of Caboxine A

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Compound of Interest		
Compound Name:	Caboxine A	
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# An In-depth Technical Guide to Caboxine A

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **Caboxine A** is limited. This guide provides the known chemical and structural details of **Caboxine A**. Due to the scarcity of specific experimental data for this compound, generalized information regarding the biological activities, experimental protocols, and signaling pathways of related alkaloids from its natural source, Catharanthus roseus, is presented to provide context. This information should not be considered specific to **Caboxine A** unless explicitly stated.

## Chemical Structure and Properties of Caboxine A

**Caboxine A** is an alkaloid that has been isolated from the herbaceous plant Catharanthus roseus.[1] Its chemical identity has been established through various analytical techniques.

Chemical Identifiers and Properties:



Property	Value	Reference
Molecular Formula	C22H26N2O5	[1][2]
Molecular Weight	398.5 g/mol	[1][2]
IUPAC Name	methyl (1S,4aS,5aS,6S,10aS)-6'- methoxy-1-methyl-2'- oxospiro[1,4a,5,5a,7,8,10,10a- octahydropyrano[3,4- f]indolizine-6,3'-1H-indole]-4- carboxylate	[1]
Canonical SMILES	CC1C2CN3CCC4(C3CC2C(= CO1)C(=0)OC)C5=C(C=C(C= C5)OC)NC4=O	[1]
InChI	InChI=1S/C22H26N2O5/c1- 12-15-10-24-7-6-22(17-5-4- 13(27-2)8-18(17)23- 21(22)26)19(24)9- 14(15)16(11-29-12)20(25)28- 3/h4-5,8,11-12,14-15,19H,6- 7,9-10H2,1-3H3, (H,23,26)/t12-,14-,15-,19-,22-/ m0/s1	[1]
Synonyms	3-epi-Isocaboxine A; 3-epi- Vineridine; 7-epi-Caboxine B; Methyl (7α,19α,20α)-11- methoxy-19-methyl-2- oxoformosanan-16-carboxylate	[1]
Appearance	Powder	[1]
Purity	96%	[1]

# **Biological Activity and Potential Applications**

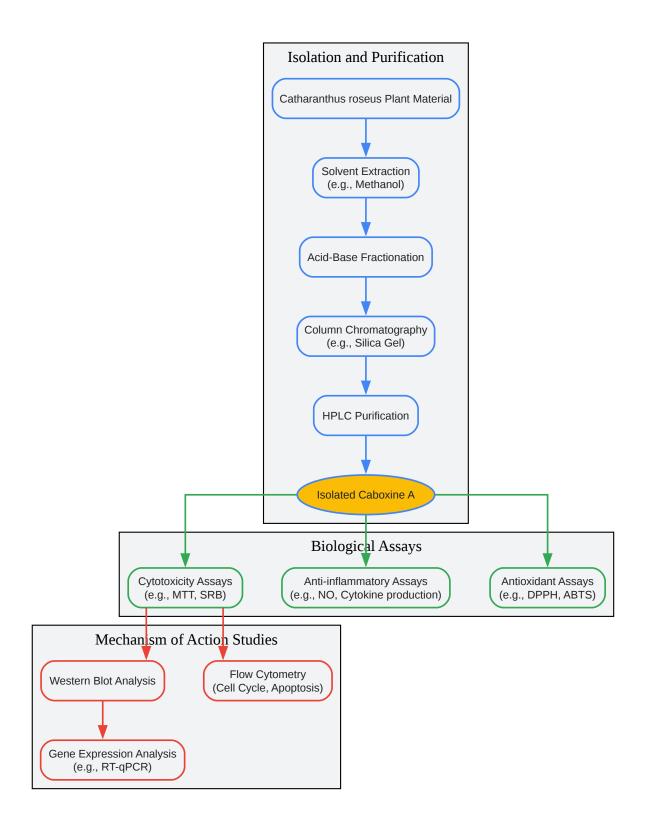


**Caboxine A** is described as a bioactive compound with potential therapeutic effects.[2] It is suggested to modulate specific cellular signaling pathways by targeting both agonistic and antagonistic receptors, which in turn can alter gene expression profiles.[2] In experimental models, it has been noted to potentially modulate inflammation and cellular proliferation.[2] Further research is exploring its use as a molecular probe to investigate complex biochemical networks.[2]

# **Experimental Protocols (Generalized)**

Detailed experimental protocols for the biological evaluation of **Caboxine A** are not available in the reviewed literature. However, for alkaloids isolated from Catharanthus roseus, a general workflow for isolation and preliminary biological screening is often followed.





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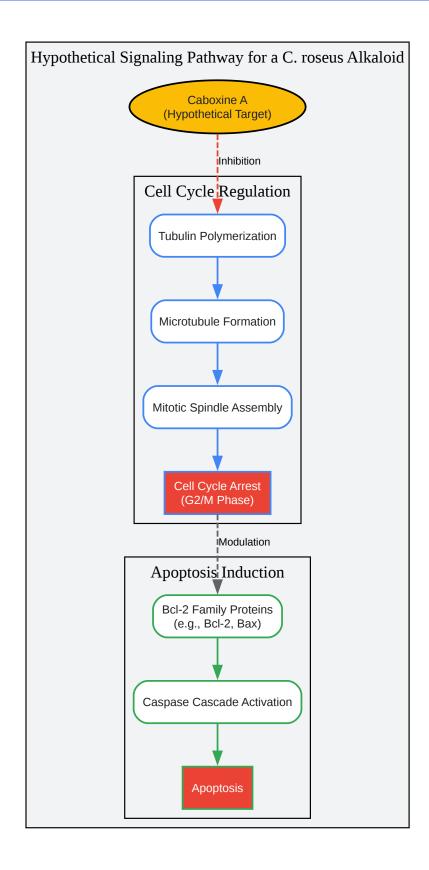
A generalized workflow for the isolation and biological evaluation of alkaloids.



# **Signaling Pathways (Hypothesized)**

Specific signaling pathways modulated by **Caboxine A** have not been elucidated in the available literature. However, other alkaloids from Catharanthus roseus, such as vinblastine and vincristine, are well-known for their anti-cancer properties, which are mediated through the disruption of microtubule dynamics, leading to cell cycle arrest and apoptosis. It is plausible that **Caboxine A** could interact with similar or related pathways.





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A generalized signaling pathway for anti-cancer alkaloids from C. roseus.



### **Summary and Future Directions**

Caboxine A is a structurally defined alkaloid from Catharanthus roseus. While its general bioactive properties are noted, there is a significant gap in the scientific literature regarding its specific quantitative biological data, detailed experimental protocols, and the precise molecular mechanisms and signaling pathways it modulates. Future research should focus on comprehensive in vitro and in vivo studies to elucidate its pharmacological profile. This would include a broad panel of bioassays to determine its efficacy in various disease models, detailed mechanistic studies to identify its molecular targets and affected signaling pathways, and toxicological assessments to establish its safety profile. Such data are crucial for determining the potential of Caboxine A as a therapeutic agent or a valuable molecular probe.

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### References

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- 2. View of Isolation of Vinca Alkaloids from C.Roseus and Mechanism of Alkaloids in Cancer | Journal of Advances in Science and Technology [ignited.in]
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